

"Ethyl 3-hydroxy-4,4,4-trifluorobutyrate"

molecular weight and formula

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Ethyl 3-hydroxy-4,4,4-trifluorobutyrate

Cat. No.: B1207693

[Get Quote](#)

An In-Depth Technical Guide to Ethyl 3-hydroxy-4,4,4-trifluorobutyrate

For researchers, scientists, and professionals engaged in drug development, a comprehensive understanding of chemical reagents is paramount. This guide provides core technical data on **Ethyl 3-hydroxy-4,4,4-trifluorobutyrate**, a key building block in the synthesis of various pharmaceutical and agrochemical compounds.

Physicochemical Properties

Ethyl 3-hydroxy-4,4,4-trifluorobutyrate is a colorless liquid.^[1] Its fundamental properties are summarized in the table below, providing a ready reference for experimental design and synthesis planning.

Property	Value	Source
Molecular Formula	C ₆ H ₉ F ₃ O ₃	^{[1][2][3][4][5]}
Molecular Weight	186.13 g/mol	^{[1][2][3][5]}
CAS Registry Number	372-30-5	^{[1][2][4][5]}
Synonyms	Ethyl 4,4,4-trifluoro-3-hydroxybutanoate, 4,4,4-Trifluoro-3-hydroxybutyric acid ethyl ester	^{[1][5][6]}

Experimental Protocols

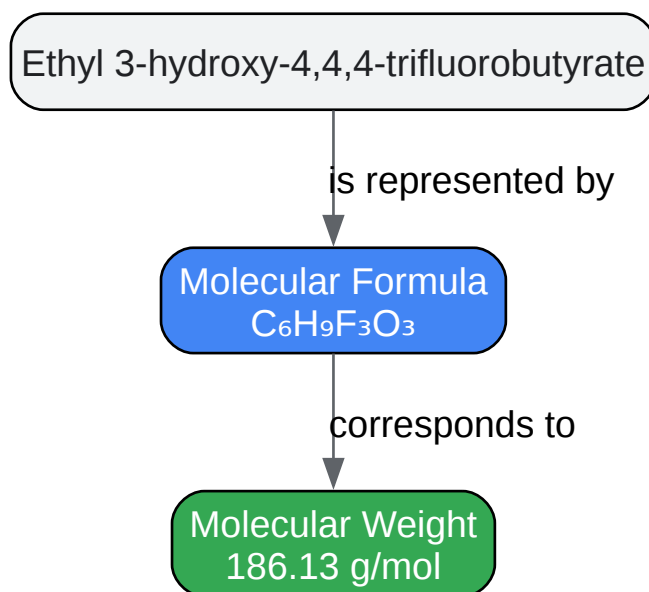
Detailed experimental procedures are crucial for reproducibility and the successful application of this reagent. While specific reaction conditions will vary based on the desired transformation, a general protocol for a reaction involving **Ethyl 3-hydroxy-4,4,4-trifluorobutyrate** is outlined below.

General Procedure for a Reduction Reaction:

- **Preparation:** In a clean, dry reaction vessel under an inert atmosphere (e.g., nitrogen or argon), dissolve **Ethyl 3-hydroxy-4,4,4-trifluorobutyrate** in a suitable anhydrous solvent (e.g., tetrahydrofuran, diethyl ether).
- **Cooling:** Cool the solution to the desired reaction temperature (e.g., 0 °C or -78 °C) using an appropriate cooling bath.
- **Reagent Addition:** Slowly add the reducing agent (e.g., a solution of lithium aluminum hydride or sodium borohydride in a suitable solvent) to the stirred solution of the ester. The rate of addition should be controlled to maintain the desired reaction temperature.
- **Reaction Monitoring:** Monitor the progress of the reaction by a suitable analytical technique, such as thin-layer chromatography (TLC) or gas chromatography (GC), until the starting material is consumed.
- **Quenching:** Upon completion, carefully quench the reaction by the slow addition of a suitable quenching agent (e.g., water, aqueous solutions of Rochelle's salt, or dilute acid), while maintaining a low temperature.
- **Workup:** Allow the mixture to warm to room temperature. If necessary, dilute the mixture with an organic solvent and filter to remove any inorganic salts. Separate the organic layer, and extract the aqueous layer with an appropriate organic solvent.
- **Purification:** Combine the organic layers, dry over an anhydrous drying agent (e.g., sodium sulfate or magnesium sulfate), filter, and concentrate under reduced pressure. The crude product can then be purified by a suitable method, such as column chromatography or distillation.

Logical Relationship Diagram

The following diagram illustrates the fundamental relationship between the compound's name, its elemental composition (molecular formula), and its resulting molecular weight.



[Click to download full resolution via product page](#)

Relationship between compound name, formula, and molecular weight.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Page loading... [wap.guidechem.com]
- 2. matrix.staging.1int.co.uk [matrix.staging.1int.co.uk]
- 3. Ethyl 3-hydroxy-4,4,4-trifluorobutyrate | CymitQuimica [cymitquimica.com]
- 4. Ethyl 3-hydroxy-4,4,4-trifluorobutyrate [webbook.nist.gov]
- 5. Ethyl 4,4,4-trifluoro-3-hydroxybutanoate | C₆H₉F₃O₃ | CID 136210 - PubChem [pubchem.ncbi.nlm.nih.gov]

- 6. chemrio.com [chemrio.com]
- To cite this document: BenchChem. ["Ethyl 3-hydroxy-4,4,4-trifluorobutyrate" molecular weight and formula]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1207693#ethyl-3-hydroxy-4-4-4-trifluorobutyrate-molecular-weight-and-formula]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com